

Application Notes and Protocols: Cobalt Blue Pigment in Ceramics and Glass

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Compound of Interest

Compound Name: **COBALT BLUE**

Cat. No.: **B1171533**

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Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction: Cobalt Blue (Cobalt Aluminate)

Cobalt blue is a high-performance inorganic pigment prized for its vibrant and stable blue hue. [1] Chemically, it is primarily cobalt aluminate (CoAl_2O_4), which forms a crystalline spinel structure through high-temperature calcination.[1][2] This structure imparts exceptional thermal stability, chemical resistance, and weather resistance, making it a valuable colorant in demanding applications such as ceramics and glass.[1][3][4] The pigment is also known as Thénard's blue, named after the French chemist Louis Jacques Thénard who discovered the process for its manufacture in the early 19th century.[5]

The intense color of **cobalt blue** arises from the Co^{2+} ions within the tetrahedral sites of the spinel lattice.[6][7] Its properties can be modified by including other oxides such as MgO , ZnO , Li_2O , or TiO_2 in its composition.[2] These modifications can alter the hue and other characteristics of the pigment.[2] In addition to its use as a colorant, **cobalt blue** glass is utilized for its ability to filter light, notably in protecting UV-sensitive products and in laboratory settings for flame tests.[8][9][10]

Physicochemical Properties

Cobalt blue pigments exhibit a range of properties that make them suitable for high-temperature applications. The data presented below is a summary of typical characteristics.

Property	Value	Source(s)
C.I. Name	Pigment Blue 28	[3][4]
CAS Number	1345-16-0	[2][4]
Molecular Formula	CoO·Al ₂ O ₃ or CoAl ₂ O ₄	[2][4]
Crystal Structure	Spinel (Cubic)	[1][2][3]
Density	3.8 - 4.54 g/cm ³	[2][4]
Heat Resistance	Stable up to 1200-1400 °C	[2][3]
Chemical Resistance	Excellent resistance to acids and alkalis	[1][3][4][5]
Lightfastness	Excellent	[4]
Oil Absorption	15 - 37 g/100g	[1][2]
Composition (Typical)	30-35% CoO, 65-70% Al ₂ O ₃	[2]

Experimental Protocols: Pigment Synthesis

Protocol 1: Solid-State Synthesis of Cobalt Aluminate (CoAl₂O₄)

This protocol describes a common method for synthesizing **cobalt blue** pigment via high-temperature calcination.

Objective: To synthesize CoAl₂O₄ pigment powder from cobalt and aluminum oxide precursors.

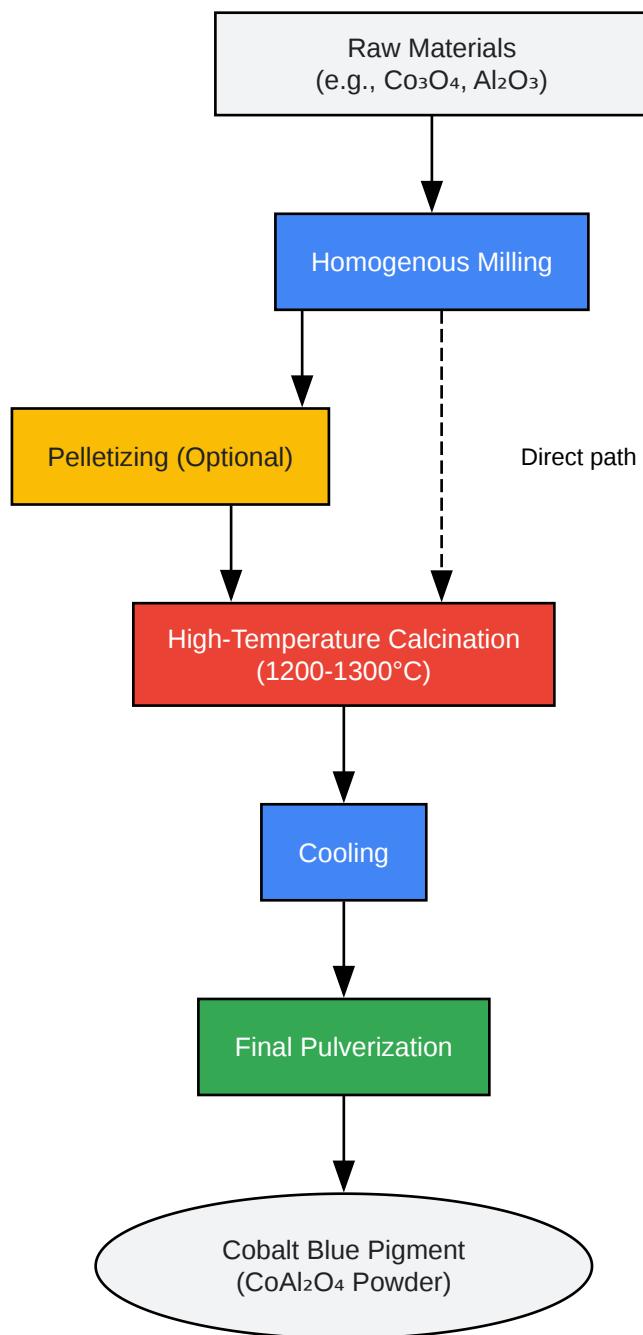
Materials:

- Cobalt (II, III) oxide (Co₃O₄) or Cobalt (II) oxide (CoO)
- Aluminum oxide (Al₂O₃)
- Mineralizing agent (optional, e.g., B₂O₃)[11]
- Agate mortar and pestle

- High-temperature furnace (capable of ≥ 1200 °C)
- Alumina crucibles
- Hydraulic press (optional)

Procedure:

- Precursor Stoichiometry: Calculate the required masses of CoO and Al₂O₃ for a 1:1 molar ratio to form CoAl₂O₄. Note that if using Co₃O₄, the stoichiometry must be adjusted accordingly. For modified pigments, other oxides (e.g., MgO, ZnO) can be added at desired molar concentrations.[11][12]
- Milling: Thoroughly grind the precursor powders (e.g., Co₃O₄ and Al₂O₃) together in an agate mortar to ensure a homogenous mixture.[13]
- Pelletizing (Optional): The mixed powder can be shaped under pressure using a hydraulic press to form pellets. This can improve the contact between particles during calcination.[13]
- Calcination: Place the powder or pellets in an alumina crucible and transfer to a high-temperature furnace.
 - Heat the furnace to the target temperature, typically between 1200 °C and 1300 °C.[11] The optimal temperature depends on the specific composition and desired particle size.
 - Maintain the temperature for a soaking time of 2-4 hours to allow for the complete formation of the spinel phase.
- Cooling & Pulverization: Allow the furnace to cool to room temperature. The resulting calcined product will be a hard, sintered mass.
- Final Milling: Grind the sintered mass into a fine powder using a mortar and pestle or a ball mill. This final powder is the **cobalt blue** pigment.



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Caption: Workflow for Solid-State Synthesis of Cobalt Blue Pigment.

Application Protocols: Ceramics and Glass

Protocol 2: Preparation and Application of a Cobalt Blue Ceramic Glaze

Objective: To prepare a ceramic glaze colored with synthesized or commercial **cobalt blue** pigment and apply it to a ceramic body.

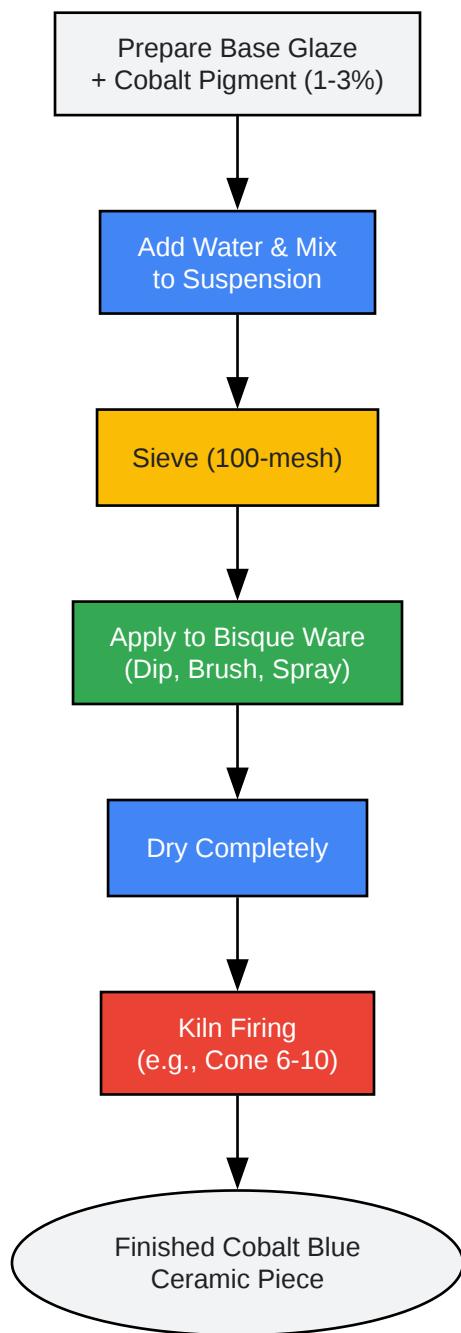
Materials:

- **Cobalt blue** pigment (1-3% by weight is typical for a strong blue)[[14](#)]
- Base glaze formulation (transparent or opaque)
- Ceramic bisque ware (pre-fired clay body)
- Water
- Sieve (100-mesh)
- Mixing container and tools
- Glaze application tools (brush, dipping tongs)
- Kiln

Procedure:

- Glaze Formulation: Weigh the dry components of the base glaze. A glaze is a mixture of powdered minerals similar to glass, with the addition of alumina.[[13](#)]
- Pigment Addition: Weigh the **cobalt blue** pigment. A typical starting point is 2% of the total dry glaze weight.[[14](#)] The amount can be adjusted to achieve the desired color intensity.
- Mixing:
 - Add the dry glaze components and the pigment to a container.
 - Gradually add water while mixing until a smooth, cream-like suspension is achieved.
- Sieving: Pass the glaze suspension through a 100-mesh sieve to remove any agglomerates and ensure a uniform consistency.

- Application: Apply the liquid glaze to the bisque ware using brushing, dipping, or spraying techniques. Ensure an even coating. The thickness of the glaze can affect the final color.[14]
- Drying: Allow the applied glaze to dry completely.
- Firing:
 - Place the glazed ware in a kiln.
 - Fire the piece according to the temperature required by the specific glaze and clay body (e.g., Cone 6, ~1222°C or Cone 10, ~1285°C). The high heat resistance of **cobalt blue** allows it to remain stable during this process.[3]
 - During firing, the glaze melts and fuses to the clay body, forming a vitrified, colored surface.[13]



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Caption: Experimental Workflow for **Cobalt Blue** Ceramic Glazing.

Protocol 3: Formulation of Cobalt Blue Glass

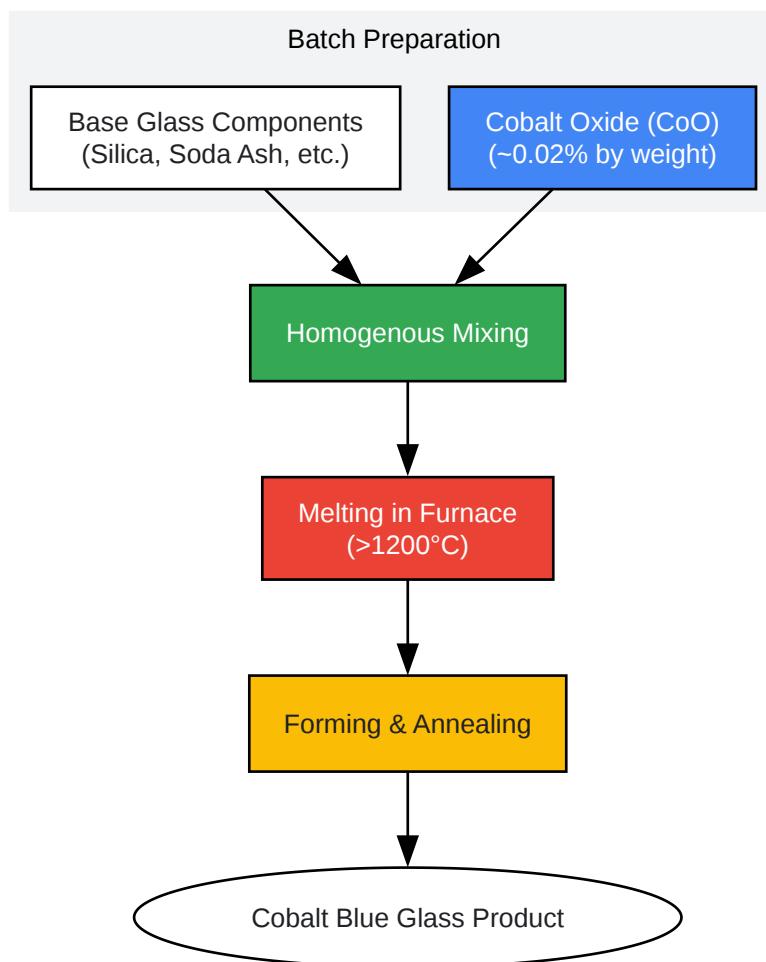
Objective: To produce a batch of **cobalt blue** colored glass.

Materials:

- Base glass components (e.g., silica sand, soda ash, limestone)
- Cobalt (II) oxide (CoO) or Cobalt Carbonate (CoCO₃)
- High-temperature crucible
- Glass melting furnace (capable of >1200 °C)

Procedure:

- Glass Batch Calculation: Formulate a standard glass recipe (e.g., soda-lime glass).
- Colorant Addition: Cobalt is an extremely powerful colorant in glass.[\[8\]](#)
 - Add cobalt oxide (CoO) to the dry batch. Only a very small amount is needed. For example, as little as a few parts per million can create a noticeable blue, while concentrations of 0.02% (5 ounces per ton) can produce a rich blue.[\[10\]](#)[\[15\]](#)
 - If using cobalt carbonate, it will decompose to CoO at high temperatures.
- Mixing: Thoroughly mix the base glass components with the cobalt oxide to ensure even color distribution.
- Melting:
 - Place the mixed batch into a crucible and load it into the furnace.
 - Heat to the melting temperature of the glass formulation (e.g., 1200-1500 °C). The mixture will melt into a molten state.
- Fining & Homogenization: Allow the molten glass to remain at temperature to remove bubbles ("fining") and ensure the cobalt is fully dissolved and distributed, creating a homogenous blue color.
- Forming & Annealing: The molten glass can then be formed (e.g., blown, cast) and must be cooled slowly (annealed) to relieve internal stresses.



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Caption: Logical Flow for the Production of **Cobalt Blue** Glass.

Characterization and Quality Control

Pigment Characterization

Synthesized pigments should be characterized to confirm their composition and structure.

- X-Ray Diffraction (XRD): Used to confirm the formation of the CoAl_2O_4 spinel phase and identify any secondary phases.[16][17]
- Colorimetric Analysis (CIE Lab*): Quantifies the color of the pigment powder and its application in a glaze or glass.[16][18]

- Scanning Electron Microscopy (SEM): Visualizes the particle size and morphology of the pigment powders.

Glaze and Glass Stability: Leaching Test Protocol

Objective: To assess the chemical durability of a fired cobalt glaze by testing for metal leaching, a critical safety parameter for food-contact surfaces.

Rationale: Improperly formulated or fired glazes can leach heavy metals, including cobalt, into acidic foods or liquids.^[19] While stable glazes pose minimal risk, testing is crucial for ensuring safety.^{[20][21]}

Materials:

- Fired ceramic test tiles with the **cobalt blue** glaze.
- 4% acetic acid solution (to simulate acidic foods like vinegar).
- Beakers or containers to hold the test tiles and solution.
- Parafilm or other covering to prevent evaporation.
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS) for cobalt analysis.

Procedure:

- **Sample Preparation:** Thoroughly clean and dry the glazed ceramic test tiles.
- **Leaching:**
 - Place a test tile in a beaker, glazed-side up.
 - Pour the 4% acetic acid solution into the beaker, ensuring the glazed surface is completely submerged.
 - Cover the beaker with parafilm to prevent evaporation.
 - Let the sample sit at room temperature for 24 hours.

- Analysis:
 - After 24 hours, carefully decant the acetic acid solution into a clean sample tube.
 - Analyze the concentration of cobalt in the solution using ICP-MS or AAS.
- Interpretation: Compare the measured cobalt concentration against regulatory limits for food-contact surfaces (e.g., FDA, EU standards). A low or non-detectable level of cobalt indicates a stable, non-leaching glaze.

Safety Precautions

Working with cobalt compounds requires appropriate safety measures.

- Inhalation: Chronic inhalation of cobalt dust may cause respiratory issues such as asthma.[5] Use pigments in a well-ventilated area or under a fume hood. Wear a P100 respirator when handling dry powders.[20]
- Skin Contact: Direct skin contact may cause allergic reactions in sensitive individuals.[5] Wear nitrile gloves and a lab coat.
- Ingestion: Ingestion can cause adverse health effects.[5] Do not eat, drink, or smoke in the work area. Always wash hands thoroughly after handling materials.
- Studio Hygiene: Maintain a clean workspace. Wet-clean surfaces to avoid generating airborne dust.[20] Separate work clothes from personal clothing.[19]

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